

# Personal protective equipment for handling 3-Bromohexan-2-one

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## Compound of Interest

Compound Name: 3-Bromohexan-2-one

Cat. No.: B1654935

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## Essential Safety and Handling Guide for 3-Bromohexan-2-one

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **3-Bromohexan-2-one** (CAS No: 29584-99-4). Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risk.

## Hazard Identification and Personal Protective Equipment (PPE)

**3-Bromohexan-2-one** is classified as harmful if swallowed.<sup>[1][2][3]</sup> Due to its chemical nature as a bromo-ketone, it should be handled with caution, assuming it may also be a skin and eye irritant. The following personal protective equipment is mandatory when handling this substance:

- **Eye Protection:** Chemical safety goggles and a full-face shield are necessary when there is a potential for splashing or aerosol generation.
- **Hand Protection:** Wear chemically resistant gloves, such as neoprene or nitrile rubber. Always inspect gloves for integrity before use and dispose of contaminated gloves according to laboratory protocols.

- **Body Protection:** A lab coat or chemical-resistant apron must be worn. For tasks with a higher risk of exposure, chemical-resistant coveralls are recommended.
- **Respiratory Protection:** Work in a well-ventilated area, preferably within a chemical fume hood. If vapors or mists are likely to be generated, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.

## Quantitative Data Summary

While specific quantitative data for **3-Bromohehexan-2-one** is limited, the following table summarizes available information and data for the closely related compound, 3-bromohexane, for reference.

| Property                      | Value                   | Source    |
|-------------------------------|-------------------------|-----------|
| 3-Bromohehexan-2-one          |                         |           |
| Molecular Formula             | C6H11BrO                | [1][4]    |
| Molecular Weight              | 179.05 g/mol            | [1][4]    |
| GHS Classification            | Acute Toxicity 4 (Oral) | [1][3]    |
| 3-Bromohexane (for reference) |                         |           |
| Boiling Point                 | 144-146 °C              | [5][6][7] |
| Flash Point                   | 46 °C                   | [5][6][7] |
| Vapor Pressure                | 6.54 mmHg at 25°C       | [5]       |

Note: Occupational Exposure Limits (OELs) for **3-Bromohehexan-2-one** have not been established. General safe work practices for handling bromo-ketones should be strictly followed to minimize any potential exposure.

## Operational and Handling Plan

### Engineering Controls

- All work with **3-Bromohehexan-2-one** should be conducted in a properly functioning chemical fume hood.

- Ensure that an eyewash station and a safety shower are readily accessible and in good working order.

## Safe Handling Procedures

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Clear the workspace of any unnecessary items.
- Dispensing: Use spark-proof tools and equipment. Ground and bond containers when transferring the substance to prevent static discharge.
- General Use: Avoid contact with skin, eyes, and clothing. Do not inhale vapors or mists. Prevent the formation of aerosols.
- Hygiene: Wash hands thoroughly with soap and water after handling. Do not eat, drink, or smoke in the work area.

## Storage

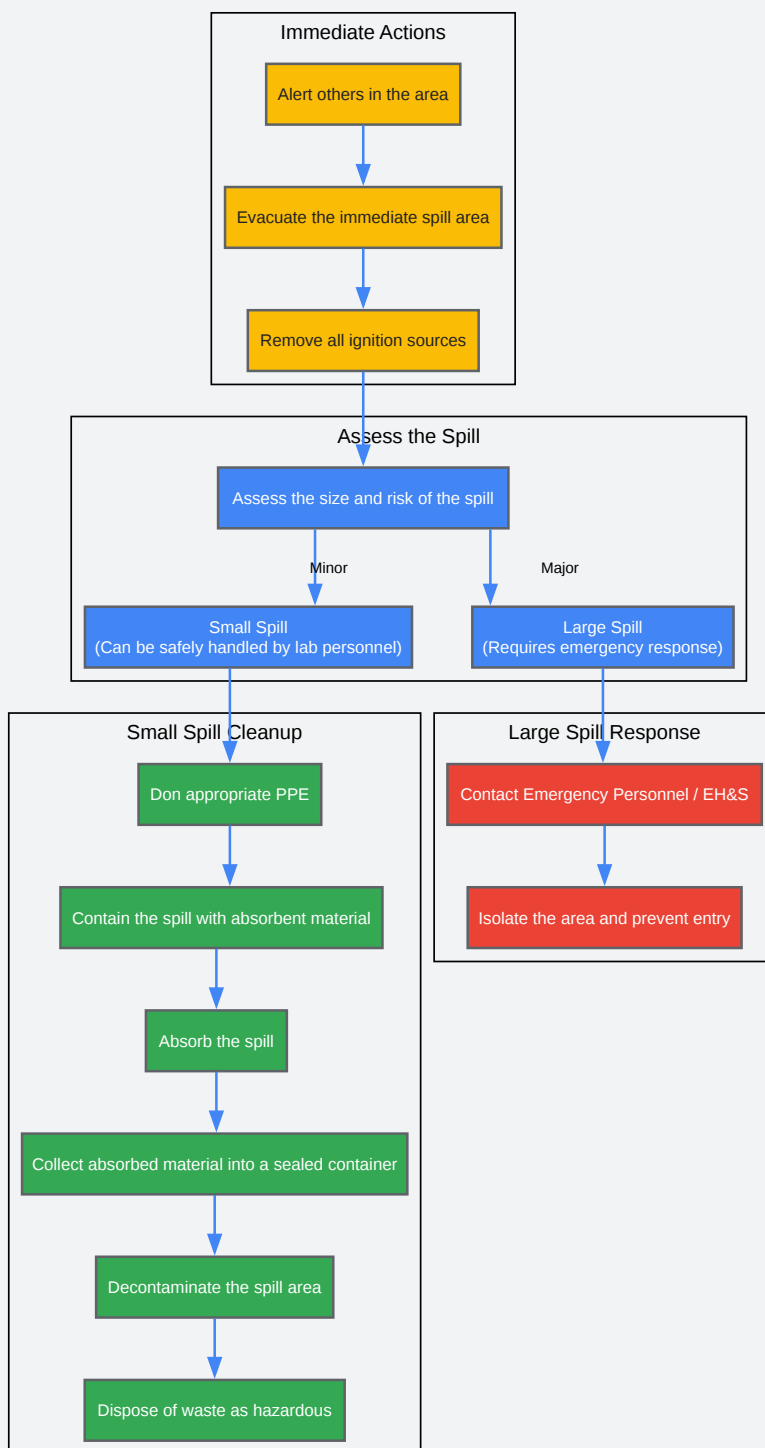
- Store in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.
- Keep the container tightly closed.
- Store away from incompatible materials such as strong oxidizing agents.

## Emergency and Disposal Plan

### Spill Response

In the event of a spill, follow the procedures outlined in the workflow diagram below.

## Chemical Spill Response Workflow for 3-Bromohexan-2-one



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## Chemical Spill Response Workflow

## First Aid Measures

- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
- If on Skin: Immediately remove all contaminated clothing. Rinse skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.
- If Inhaled: Move the person to fresh air and keep them at rest in a position comfortable for breathing. Seek medical attention if you feel unwell.

## Firefighting Measures

- Extinguishing Media: Use dry chemical, carbon dioxide (CO<sub>2</sub>), or alcohol-resistant foam.
- Hazards: Flammable liquid and vapor. Vapors may travel to a source of ignition and flash back. Containers may explode when heated.
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.

## Disposal Plan

- All waste materials, including contaminated absorbents and personal protective equipment, must be disposed of as hazardous waste.
- Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of down the drain or in regular trash.
- Contact your institution's Environmental Health and Safety (EH&S) department for specific disposal procedures.

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## References

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